

Astromicin sulfate chemical structure and properties

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Compound of Interest

Compound Name: *Astromicin*

Cat. No.: *B1667648*

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Astromicin Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Astromicin** sulfate is a broad-spectrum aminoglycoside antibiotic effective against a variety of bacterial infections, particularly those caused by Gram-negative bacteria.[1][2][3] Isolated from *Micromonospora olivasterospora*, it functions by potently inhibiting bacterial protein synthesis.[4][5][6] This document provides an in-depth overview of the chemical structure, physicochemical properties, and mechanism of action of **Astromicin** sulfate. It includes tabulated quantitative data, generalized experimental protocols for property determination, and detailed visualizations of its molecular action and analytical workflows to support research and development activities.

Chemical Structure and Identification

Astromicin is an aminoglycoside antibiotic characterized by an epi-purpurosamine disaccharide backbone.[4][5][6] It is administered as the sulfate salt to improve its pharmaceutical properties.

- IUPAC Name: 2-amino-N-[(1S,2R,3R,4S,5S,6R)-4-amino-3-[(2R,3R,6S)-3-amino-6-[(1S)-1-aminoethyl]oxan-2-yl]oxy-2,5-dihydroxy-6-methoxycyclohexyl]-N-methylacetamide;sulfuric acid[4][5]

- Synonyms: Fortimicin A sulfate, Abbott-44747, KW-1070 sulfate[4]
- Parent Compound: **Astromicin** (CAS: 55779-06-1)[4][5][7][8]

The structure consists of a central L-chiro-inositol ring modified with amino, methoxy, and aminoacetyl-methylamino groups, and glycosidically linked to a diamino-heptopyranosyl moiety. [5]

Physicochemical Properties

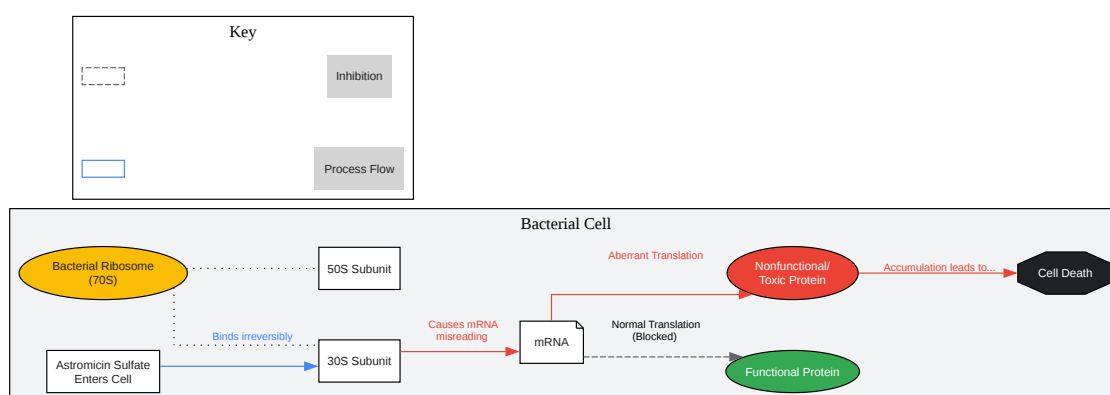
The physicochemical properties of **Astromicin** sulfate are critical for its formulation, delivery, and pharmacokinetic profile. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₉ N ₅ O ₁₄ S ₂ or C ₁₇ H ₃₅ N ₅ O ₆ · 2H ₂ SO ₄	[4][9][10]
Molecular Weight	601.7 g/mol	[4]
Exact Mass	601.1935 Da	[9]
CAS Number	72275-67-3	[4][10]
Appearance	White or yellowish-white crystalline powder or lumps; odorless.	[3]
Melting Point	>200 °C (with decomposition)	[3]
Solubility	Very soluble in water; sparingly soluble in ethylene glycol; almost insoluble in methanol, ethanol, or ether.	[3]
Optical Rotation	[α] _D ²³ +87.5° (c=0.1 in water)	[3]
pKa (Predicted)	13.16 ± 0.70	[3]

Mechanism of Action

Astromicin sulfate is a bactericidal agent whose primary mechanism involves the potent and irreversible inhibition of bacterial protein synthesis.^{[1][2]} This action is concentration-dependent and targets the bacterial ribosome.

- **Ribosomal Binding:** The primary target of **Astromicin** sulfate is the 30S subunit of the bacterial ribosome.^{[1][2][9]}
- **Inhibition of Synthesis:** By binding to the 30S subunit, the antibiotic interferes with the formation of the initiation complex, blocks the translocation of peptidyl-tRNA, and causes misreading of the mRNA codon.^[1]
- **Production of Defective Proteins:** This misreading leads to the incorporation of incorrect amino acids, resulting in the synthesis of nonfunctional or toxic peptides.^[1]
- **Cell Death:** The accumulation of these defective proteins, coupled with the premature termination of translation, disrupts the bacterial cell membrane and other vital cellular processes, ultimately leading to cell death.^{[1][2]}



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Mechanism of action for **Astromicin** sulfate.

Experimental Protocols

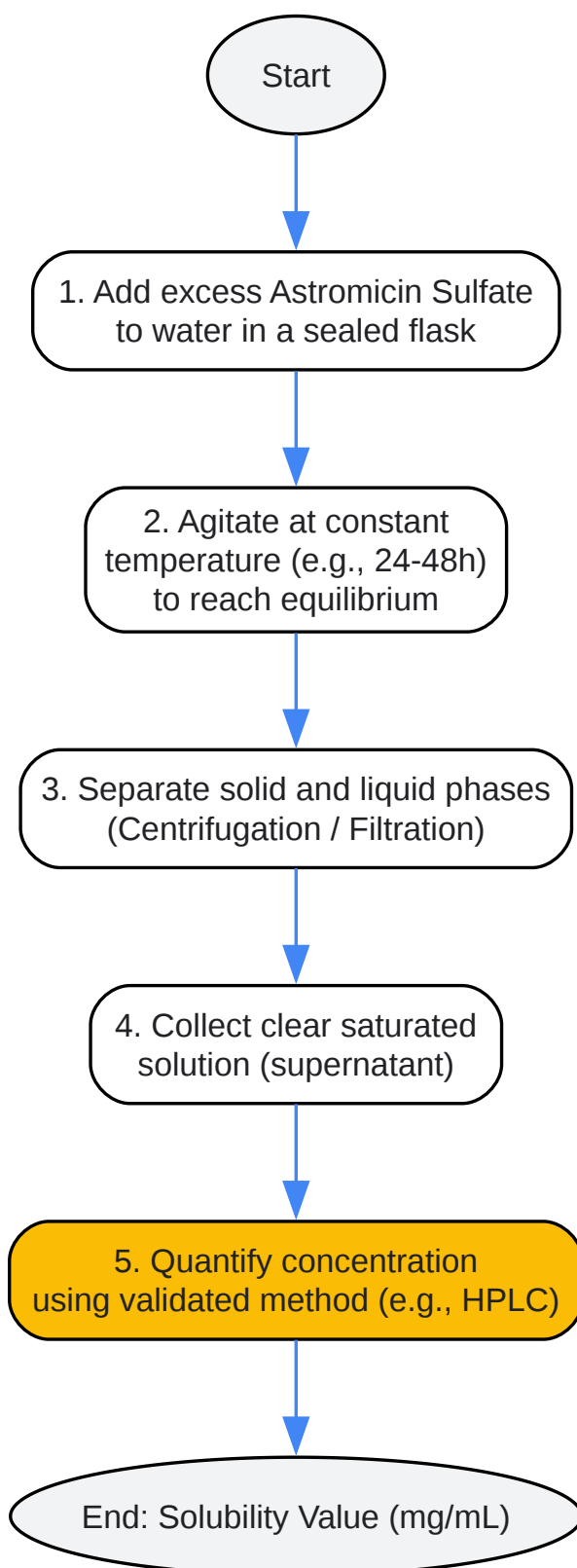
Detailed, specific experimental protocols for **Astromicin** sulfate are typically proprietary or outlined in pharmacopeial monographs. However, this section describes the standard, generalized methodologies used to determine key physicochemical properties.

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a conventional technique for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

- **Preparation:** An excess amount of **Astromicin** sulfate is added to a known volume of purified water in a sealed, Erlenmeyer flask.
- **Equilibration:** The flask is agitated in a constant temperature water bath (e.g., 25 °C or 37 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged/filtered (using a filter that does not adsorb the compound) to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **Astromicin** sulfate in the clear, saturated supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry.
- **Calculation:** The solubility is expressed in units such as mg/mL or mol/L.



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